

Personal protective equipment for handling Shp2-IN-21

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Compound of Interest

Compound Name: Shp2-IN-21

Cat. No.: B12385765

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Essential Safety and Handling Guide for Shp2-IN-21

This guide provides crucial safety and logistical information for the handling and disposal of **Shp2-IN-21**, a potent SHP2 inhibitor. Given its use in glioblastoma research and its nature as a biologically active small molecule, **Shp2-IN-21** should be handled with care, treating it as a hazardous chemical.^{[1][2]} Adherence to institutional and regulatory guidelines is paramount to ensure personal and environmental safety.

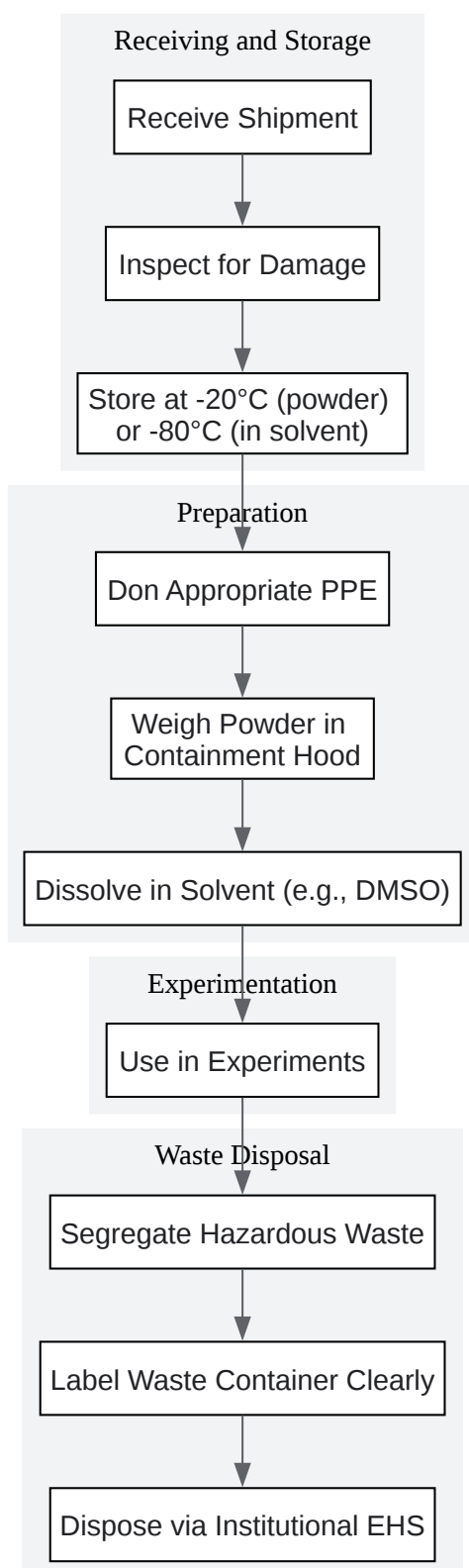
Personal Protective Equipment (PPE)

Appropriate PPE is essential to minimize exposure to **Shp2-IN-21** through inhalation, skin contact, or ingestion. The following table summarizes the recommended PPE for various handling activities, based on general best practices for hazardous drugs and potent research compounds.^{[3][4][5]}

Activity	Required Personal Protective Equipment
Handling/Weighing Powder	<ul style="list-style-type: none">- Two pairs of chemotherapy-tested gloves (ASTM D6978) - Impermeable disposable gown- Safety glasses with side shields or goggles - N95 or higher respirator (if not handled in a containment primary engineering control like a fume hood)
Preparing Solutions	<ul style="list-style-type: none">- Two pairs of chemotherapy-tested gloves - Impermeable disposable gown - Safety glasses with side shields or goggles - Face shield (if there is a splash risk)
Administering to Cultures	<ul style="list-style-type: none">- Chemotherapy-tested gloves - Laboratory coat or disposable gown
Handling Contaminated Waste	<ul style="list-style-type: none">- Two pairs of chemotherapy-tested gloves - Impermeable disposable gown
Cleaning Spills	<ul style="list-style-type: none">- Two pairs of chemotherapy-tested gloves - Impermeable disposable gown - Safety glasses with side shields or goggles - N95 or higher respirator - Shoe covers

Operational Handling Protocol

A systematic approach to handling **Shp2-IN-21** is critical to maintain a safe laboratory environment. The following workflow outlines the key steps from receiving to disposal.



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Caption: Workflow for safe handling of **Shp2-IN-21**.

Disposal Plan

All materials contaminated with **Shp2-IN-21** must be treated as hazardous chemical waste. Improper disposal can pose risks to human health and the environment.

Waste Segregation and Collection:

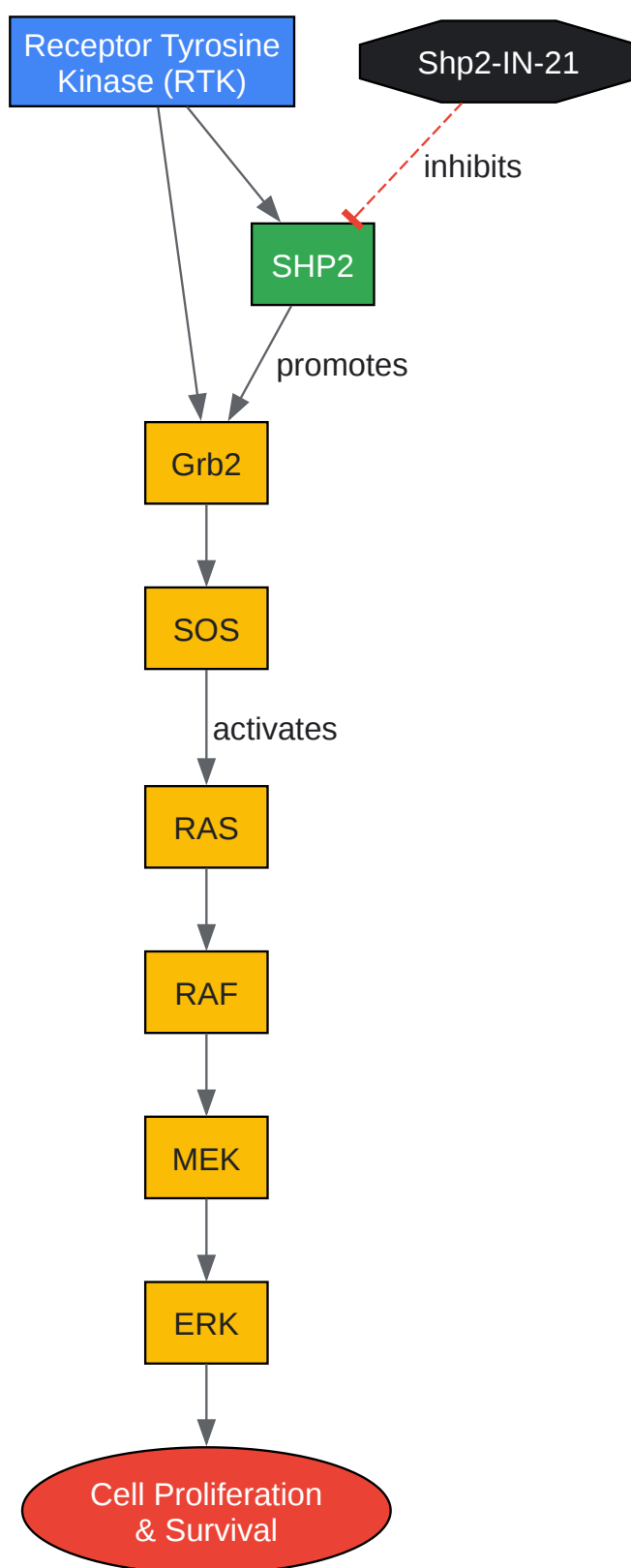
- **Solid Waste:** Collect unused powder, contaminated gloves, pipette tips, and other disposable labware in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Shp2-IN-21** (e.g., in DMSO) must be collected in a separate, leak-proof, and chemically compatible container. The container should be clearly labeled as "Hazardous Waste" and list all chemical constituents with their approximate concentrations.
- **Sharps:** Needles, syringes, and other contaminated sharps should be disposed of in a designated sharps container for hazardous chemical waste.

Disposal Procedure:

- **Segregate:** Keep **Shp2-IN-21** waste separate from other waste streams like non-hazardous trash, biological waste, and radioactive waste, unless specified by your institution.
- **Containerize:** Use appropriate, sealed, and labeled containers for each waste type.
- **Contact EHS:** When the waste container is full or reaches its designated accumulation time limit, contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal.

SHP2 Signaling Pathway

Shp2 is a protein tyrosine phosphatase that plays a crucial role in signal transduction pathways, particularly the RAS-ERK (MAPK) pathway, which is often implicated in cancer cell growth and proliferation. Allosteric inhibitors like **Shp2-IN-21** are designed to lock SHP2 in an inactive conformation, thereby blocking downstream signaling.



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Caption: Simplified SHP2 signaling pathway and point of inhibition.

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